

# Proper Disposal Procedures for POP™ Polymers in a Laboratory Setting

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For researchers, scientists, and drug development professionals utilizing capillary electrophoresis for DNA sequencing and fragment analysis, the proper disposal of consumables is a critical component of laboratory safety and operational integrity. The term "Pop-IN-2" is likely a reference to one of the Performance Optimized Polymers (POP<sup>TM</sup>) manufactured by Applied Biosystems, now part of Thermo Fisher Scientific. These polymers, including POP-4<sup>TM</sup>, POP-6<sup>TM</sup>, and POP-7<sup>TM</sup>, are used as a separation matrix in genetic analyzers. While the Safety Data Sheet (SDS) for products such as POP-7<sup>TM</sup> Polymer indicates that it is not classified as hazardous, adherence to standard laboratory waste disposal protocols is essential to ensure a safe and compliant work environment.[1]

## **Chemical and Safety Data Summary**

The following table summarizes the key information for POP-7<sup>™</sup> Polymer, which is representative of the POP<sup>™</sup> polymer family. It is crucial to always consult the specific SDS for the particular POP<sup>™</sup> polymer in use, as formulations may vary.



| Property                         | Information  | Source |
|----------------------------------|--|--------|
| Product Name                     | POP-7™ (384) Performance<br>Optimized Polymer 3500<br>Series         | [1]    |
| Product Code                     | 4393708  | [1]    |
| Manufacturer                     | Life Technologies Europe BV<br>(part of Thermo Fisher<br>Scientific) | [1]    |
| Hazard Classification            | Not Hazardous according to<br>Regulation (EC) No 1272/2008<br>[CLP]  | [1]    |
| Environmental Hazards            | Not Hazardous  | [1]    |
| Chemical Stability               | Stable under normal conditions                                       | [1]    |
| Incompatible Materials           | No information available   | [1]    |
| Hazardous Decomposition Products | Not known  | [1]    |

## **Experimental Protocols for Disposal**

The disposal of POP™ polymers and associated waste should be conducted in a manner that minimizes environmental impact and adheres to institutional and local regulations for non-hazardous laboratory waste.

# Protocol for Disposal of Unused and Expired POP™ Polymer

- Verification of Non-Hazardous Status: Confirm from the product-specific Safety Data Sheet (SDS) that the polymer is not classified as hazardous waste.
- Consult Institutional Guidelines: Review your institution's specific procedures for the disposal
  of non-hazardous chemical waste.



- Original Container: If possible, dispose of the polymer in its original, clearly labeled container.
- Waste Collection: Place the container in a designated collection area for non-hazardous chemical waste, to be picked up by the institution's environmental health and safety (EHS) department or a licensed waste management contractor.
- Avoid Drain Disposal: Do not pour unused or expired polymer down the drain unless explicitly permitted by your institution's EHS guidelines for this specific chemical. While the SDS for POP-7™ indicates no special environmental precautions are required, drain disposal is generally discouraged for polymeric materials to prevent potential issues with plumbing and wastewater treatment systems.[1]

## **Protocol for Disposal of Contaminated Materials**

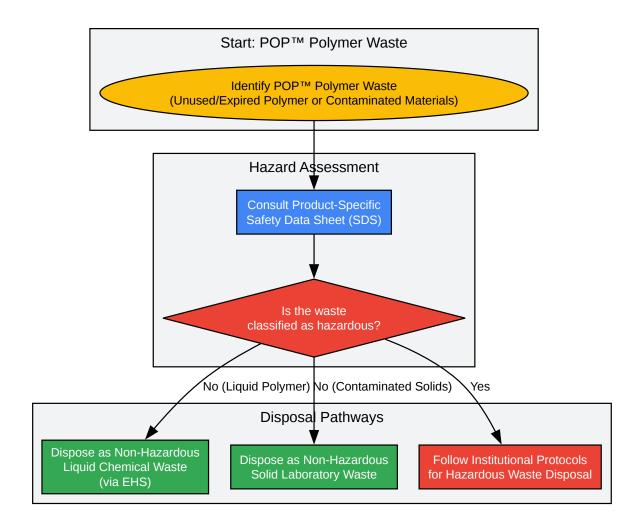
Materials that have come into contact with POP™ polymers, such as gloves, absorbent pads, and empty pouches or bottles, should be disposed of as solid laboratory waste.

- Segregation: Collect all contaminated solid waste in a designated, lined waste container.
- Labeling: Ensure the waste container is clearly labeled as "Non-hazardous Laboratory Waste" or as per your institution's guidelines.
- Closure: Once the waste container is full, securely close the liner and the container lid.
- Disposal: Dispose of the container according to your institution's procedures for solid laboratory waste.

## Logical Workflow for POP™ Polymer Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of  $POP^{TM}$  polymers and associated waste in a laboratory setting.





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Caption: Disposal workflow for POP™ polymers.

By following these procedures and consulting the appropriate safety and institutional guidelines, researchers can ensure the safe and responsible disposal of POP™ polymers, contributing to a secure and efficient laboratory environment.

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### References

- 1. mer.tau.ac.il [mer.tau.ac.il]
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